

Bafilomycin D: A Comprehensive Guide to Solubility and Stock Solution Preparation

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Compound of Interest

Compound Name: *Bafilomycin D*

Cat. No.: *B10764746*

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Introduction

Bafilomycin D is a potent and specific inhibitor of vacuolar-type H⁺-ATPase (V-ATPase), an ATP-dependent proton pump essential for the acidification of intracellular organelles such as lysosomes and endosomes.[1][2] By disrupting this crucial cellular process, **Bafilomycin D** has become an invaluable tool in cell biology research, particularly in studies involving autophagy, endocytosis, and viral entry. This macrolide antibiotic, derived from *Streptomyces* species, exhibits a range of biological activities, including antimicrobial, insecticidal, and cytotoxic effects.[1][3] Proper preparation of **Bafilomycin D** stock solutions is critical for accurate and reproducible experimental results. This document provides a detailed guide to the solubility of **Bafilomycin D** and a step-by-step protocol for preparing stock solutions.

Physicochemical Properties

Property	Value	Source
CAS Number	98813-13-9	[4]
Molecular Formula	C35H56O8	
Molecular Weight	604.81 g/mol	
Appearance	Solid, Off-white to light yellow powder	
Purity	≥98%	

Solubility of Bafilomycin D

Bafilomycin D is readily soluble in several organic solvents but has low solubility in aqueous media. The choice of solvent is critical for preparing a stable and effective stock solution.

Solvent	Solubility	Notes	Source
DMSO (Dimethyl Sulfoxide)	50 mg/mL (82.67 mM)	Ultrasonic assistance may be required. Use freshly opened, anhydrous DMSO as it is hygroscopic.	
Methanol	6.1 mg/mL (10.09 mM)	Ultrasonic assistance and warming may be needed to fully dissolve.	
Ethanol	Soluble	Quantitative data not specified.	
DMF (Dimethylformamide)	Soluble	Quantitative data not specified.	

Experimental Protocol: Preparation of a 10 mM Bafilomycin D Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Bafilomycin D** in DMSO. This is a common concentration used for subsequent dilutions into cell culture media or assay buffers.

Materials:

- **Bafilomycin D** (solid powder)
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Ultrasonic bath (optional)
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

- Safety Precautions: **Bafilomycin D** is a potent compound. Handle with care in a well-ventilated area or a chemical fume hood. Always wear appropriate PPE.
- Determine the required mass of **Bafilomycin D**:
 - The molecular weight of **Bafilomycin D** is 604.81 g/mol .
 - To prepare 1 mL (0.001 L) of a 10 mM (0.010 mol/L) stock solution, the required mass can be calculated using the formula: $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 604.81 \text{ g/mol} = 0.60481 \text{ mg}$
 - Therefore, you will need approximately 0.605 mg of **Bafilomycin D** to make 1 mL of a 10 mM stock solution. For ease of weighing, it is recommended to prepare a larger volume, for example, 5 mg in 8.27 mL of DMSO for a 1 mM solution, which can then be used to make other concentrations.

- Weighing **Bafilomycin D**:
 - Carefully weigh the calculated amount of **Bafilomycin D** powder using an analytical balance. Tare a sterile microcentrifuge tube before adding the powder for accurate measurement.
- Dissolving **Bafilomycin D**:
 - Add the appropriate volume of sterile, anhydrous DMSO to the microcentrifuge tube containing the **Bafilomycin D** powder.
 - Vortex the tube thoroughly for 1-2 minutes to dissolve the compound.
 - If the compound does not fully dissolve, brief sonication in an ultrasonic bath may be necessary. Visually inspect the solution to ensure there are no visible particles.
- Storage of the Stock Solution:
 - Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.
 - For long-term storage, store the aliquots at -80°C for up to 6 months or at -20°C for up to 1 month.
 - Protect the stock solution from light.

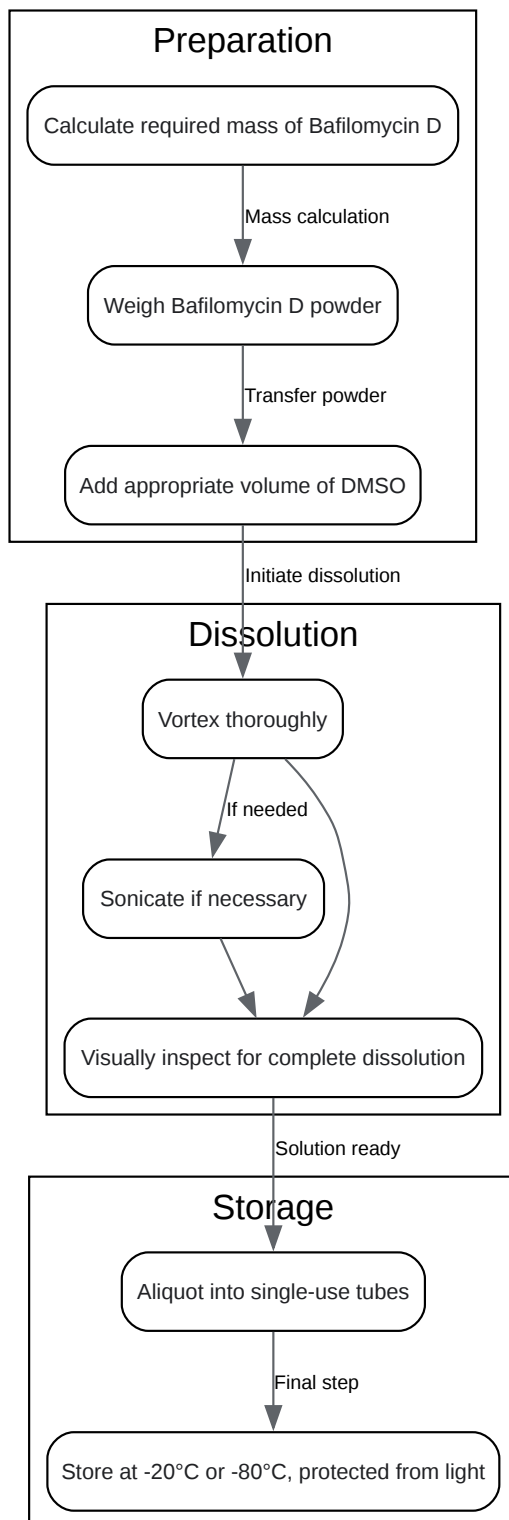
Working Dilutions:

- For cell-based assays, the stock solution should be diluted into the culture medium immediately before use.
- The final concentration of DMSO in the culture medium should be kept low (typically below 0.1%) to avoid solvent-induced cytotoxicity.

Visualization of Experimental Workflow and Signaling Pathway

Workflow for **Bafilomycin D** Stock Solution Preparation:

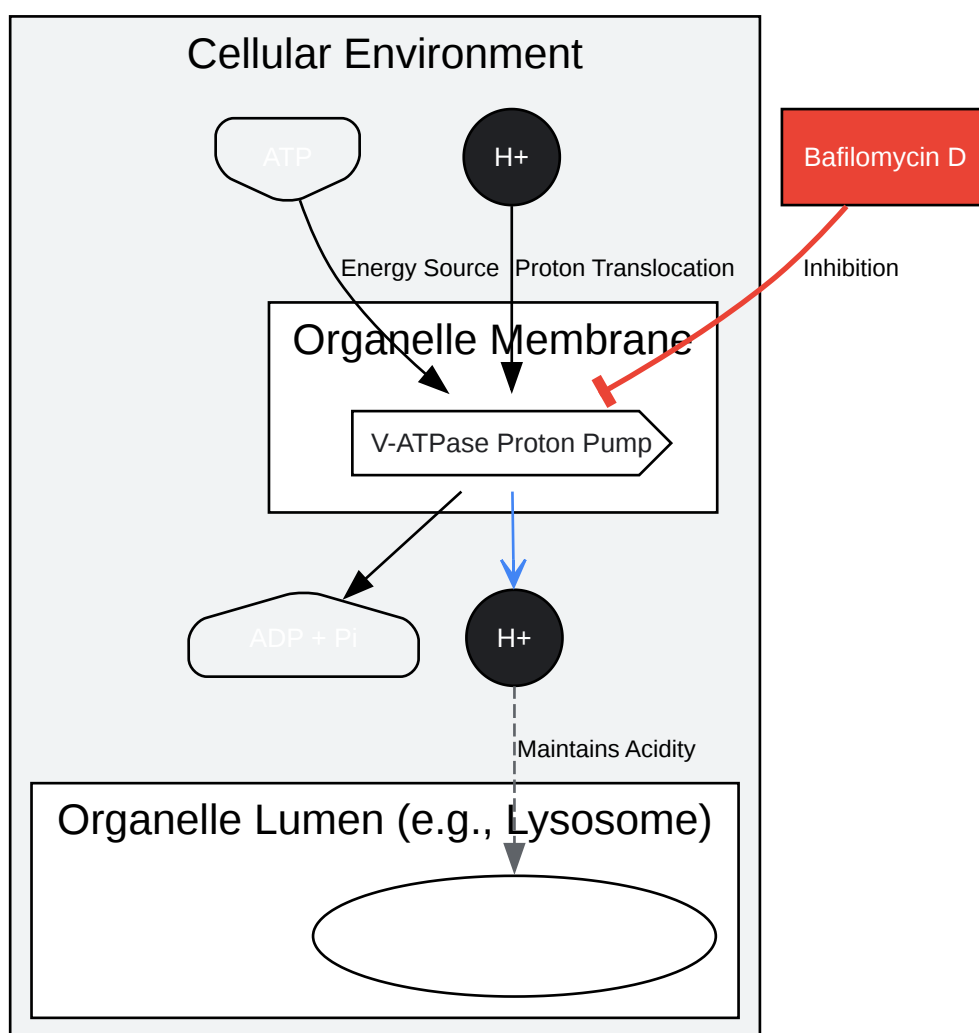
Workflow for Bafilomycin D Stock Solution Preparation

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Caption: A flowchart illustrating the key steps for preparing a **Bafilomycin D** stock solution.

Bafilomycin D's Mechanism of Action - Inhibition of V-ATPase:

Bafilomycin D Mechanism of Action



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Caption: Diagram showing **Bafilomycin D** inhibiting the V-ATPase proton pump.

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